

Thionyl Bromide: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thionyl bromide

Cat. No.: B1215229

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Thionyl bromide (SOBr_2) is a reactive inorganic compound that serves as a valuable reagent in organic synthesis, particularly for the bromination of alcohols and carboxylic acids.^{[1][2]} Its utility in the preparation of alkyl and acyl bromides makes it a significant tool in the synthesis of pharmaceuticals and other complex organic molecules. This guide provides an in-depth overview of **thionyl bromide**, including its chemical and physical properties, safety and handling procedures, and its applications in organic synthesis, complete with experimental protocols and mechanistic diagrams.

Core Properties of Thionyl Bromide

Thionyl bromide is a colorless to orange-yellow liquid with a pungent odor.^{[1][3][4]} It is sensitive to moisture and light and reacts violently with water, producing sulfur dioxide and hydrogen bromide.^{[1][3]}

Identifiers and Physical Properties

The fundamental identifiers and physical properties of **thionyl bromide** are summarized in the table below for quick reference.

Property	Value	Citations
CAS Number	507-16-4	[1] [2] [5]
Molecular Formula	SOBr ₂	[1] [2] [5]
Molecular Weight	207.87 g/mol	[2] [3] [5]
Appearance	Colorless to orange-yellow liquid	[1] [3] [4]
Density	2.683 g/mL at 25 °C	[2] [3] [5]
Melting Point	-52 °C	[2] [3] [5]
Boiling Point	48 °C at 20 mmHg 138 °C at 773 mmHg (with some decomposition)	[2] [3] [4]
Refractive Index (n ²⁰ /D)	1.675	[2] [3]
Vapor Pressure	10 mmHg at 31 °C	[2] [3]

Solubility and Reactivity

Property	Description	Citations
Water Solubility	Decomposes violently, hydrolyzing to sulfur dioxide (SO ₂) and hydrogen bromide (HBr).	[1][3][6]
Solvent Solubility	Miscible with benzene, toluene, ether, chloroform, and carbon tetrachloride.	[3][4]
Stability	Less stable than its chloride analog, thionyl chloride. It slowly decomposes upon standing.[4][6] It is also sensitive to moisture and light. [3]	
Reactivity with Bases	Stoichiometric bases can be problematic as they can cause decomposition of thionyl bromide to tribromide, sulfur dioxide, and sulfur.	[6]

Safety and Handling

Thionyl bromide is a hazardous and corrosive chemical that requires strict safety protocols.[1] [7] It is harmful if inhaled, swallowed, or absorbed through the skin and causes severe skin burns and eye damage.[7][8]

Hazard Information

Hazard Statement	GHS Classification
H312 + H332	Harmful in contact with skin and if inhaled.
H314	Causes severe skin burns and eye damage.
EUH014	Reacts violently with water.

Precautionary Measures and Personal Protective Equipment (PPE)

Precautionary Statement	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P304 + P340 + P310	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling and Storage: **Thionyl bromide** should be handled in a chemical fume hood.^[7] It is crucial to prevent contact with water.^[7] Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere, such as nitrogen.^{[1][7]} Recommended storage temperature is 2-8°C.^{[2][3]}

Applications in Organic Synthesis

The primary application of **thionyl bromide** is the conversion of alcohols to alkyl bromides and carboxylic acids to acyl bromides.^{[1][6]} This transformation is a fundamental step in many synthetic pathways.

Conversion of Alcohols to Alkyl Bromides

Thionyl bromide is an effective reagent for the synthesis of alkyl bromides from primary and secondary alcohols.^{[6][9]} The reaction mechanism can proceed through either an S_N2 or S_Ni

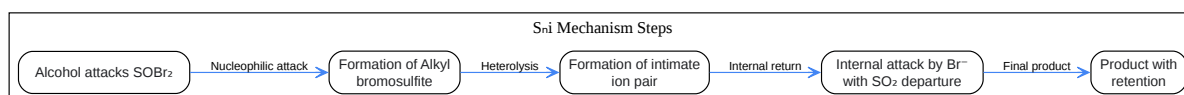
pathway, depending on the reaction conditions.

The reaction of an alcohol with **thionyl bromide** begins with the formation of an alkyl bromosulfite intermediate. The subsequent step determines the stereochemical outcome.

- S_Ni (Substitution Nucleophilic internal): In the absence of a base, the reaction can proceed via an S_Ni mechanism, which results in the retention of stereochemistry.^{[10][11]} The bromide from the bromosulfite group attacks the carbon from the same face as the leaving group.
- S_N2 (Substitution Nucleophilic bimolecular): In the presence of a base like pyridine, the mechanism shifts to a standard S_N2 pathway, leading to an inversion of stereochemistry.^{[10][11]} The base reacts with the intermediate, displacing a bromide ion, which then attacks the carbon from the backside.

Caption: General reaction pathways for the conversion of alcohols to alkyl bromides using **thionyl bromide**.

The S_Ni mechanism involves the formation of an intimate ion pair, which facilitates the internal delivery of the bromide nucleophile.



[Click to download full resolution via product page](#)

Caption: Stepwise workflow of the S_Ni mechanism for alcohol bromination.

Experimental Protocols

Preparation of an Alkyl Bromide from a Primary Alcohol

The following is a representative protocol for the conversion of a primary alcohol to its corresponding alkyl bromide using **thionyl bromide**.

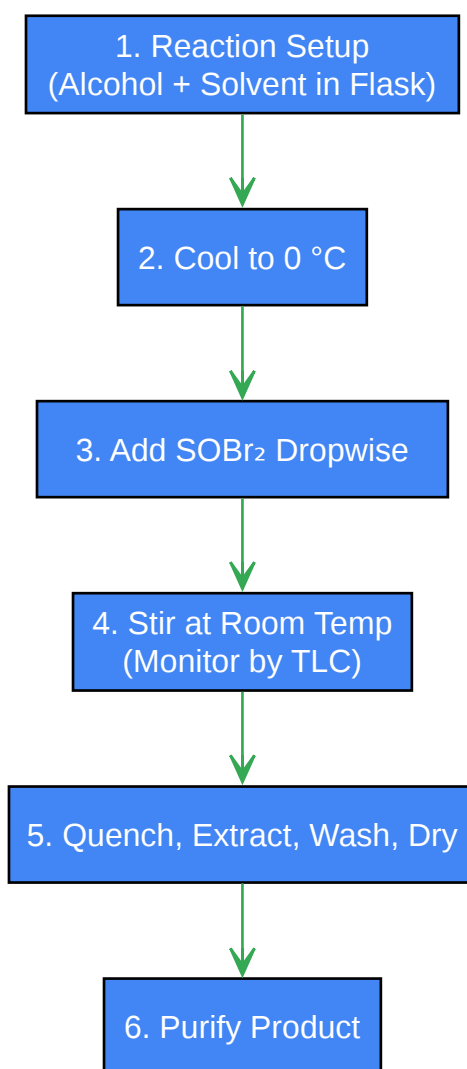
Materials:

- Primary alcohol (1.0 eq)
- **Thionyl bromide** (1.1 - 1.5 eq)
- Anhydrous dichloromethane (DCM) or diethyl ether as solvent
- (Optional) Pyridine for S_N2 reaction (1.1 - 1.5 eq)
- Ice bath
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- **Reaction Setup:** A flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet is charged with the primary alcohol and anhydrous solvent.
- **Cooling:** The flask is cooled to 0 °C in an ice bath.
- **Addition of Thionyl Bromide:** **Thionyl bromide** is added dropwise to the stirred solution via the dropping funnel over a period of 15-30 minutes. The reaction is exothermic, and the temperature should be maintained at 0 °C.
- **Reaction Monitoring:** The reaction mixture is allowed to warm to room temperature and stirred for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:**
 - The reaction mixture is carefully poured into ice-cold water to quench the excess **thionyl bromide**.
 - The organic layer is separated, and the aqueous layer is extracted with the solvent (e.g., DCM).

- The combined organic layers are washed with saturated sodium bicarbonate solution, followed by brine.
- The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- Purification: The crude alkyl bromide can be purified by distillation or column chromatography.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of an alkyl bromide from an alcohol.

Conclusion

Thionyl bromide is a potent but hazardous reagent that is highly effective for the synthesis of alkyl and acyl bromides. A thorough understanding of its properties, reactivity, and handling requirements is essential for its safe and successful application in the laboratory. The choice of reaction conditions, particularly the presence or absence of a base, allows for control over the stereochemical outcome of the bromination of chiral alcohols. This makes **thionyl bromide** a versatile tool for synthetic chemists in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Thionyl bromide | 507-16-4 [smolecule.com]
- 2. Thionyl bromide - Wikipedia [en.wikipedia.org]
- 3. Thionyl Bromide [commonorganicchemistry.com]
- 4. m.youtube.com [m.youtube.com]
- 5. echemi.com [echemi.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. organic chemistry - Can thionyl bromide produce alkyl bromides? - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 8. masterorganicchemistry.com [masterorganicchemistry.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. S_Ni - Wikipedia [en.wikipedia.org]
- 11. masterorganicchemistry.com [masterorganicchemistry.com]
- To cite this document: BenchChem. [Thionyl Bromide: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215229#thionyl-bromide-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com